

Comparative Purity Analysis of Commercial 2-Acetylisonicotinic Acid

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Compound of Interest

Compound Name: 2-Acetylisonicotinic acid

CAS No.: 25028-33-5

Cat. No.: B1613277

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CAS: 25028-33-5 | Formula:

| Focus: Analytical Standards & Impurity Profiling

Executive Summary

2-Acetylisonicotinic acid (2-acetylpyridine-4-carboxylic acid) is a critical intermediate in the synthesis of metal-organic frameworks (MOFs) and antitubercular pharmacophores. However, its commercial availability is plagued by significant quality variance due to the difficulty of its synthesis—typically involving radical Minisci acylation or oxidative degradation of ethyl-substituted precursors.

This guide provides a rigorous analytical framework for validating commercial batches. Unlike standard certificates of analysis (CoA) that rely solely on HPLC-UV area normalization, this protocol integrates Mixed-Mode HPLC and Quantitative NMR (qNMR) to detect non-chromophoric impurities (inorganic salts) and regioisomers often missed by standard C18 methods.

Part 1: The Chemical Context & Impurity Landscape

To analyze purity effectively, one must understand the synthesis-derived contaminants.

Commercial **2-acetylisonicotinic acid** is predominantly synthesized via the Minisci reaction (radical acetylation of isonicotinic acid).

Critical Impurities to Target:

- Isonicotinic Acid (Starting Material): Highly polar; often co-elutes on standard C18 columns.
- 2,6-Diacetylisonicotinic Acid: Over-reaction byproduct; more lipophilic.
- Inorganic Salts (

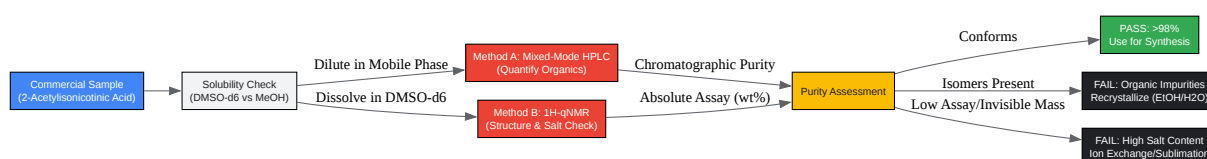
,

): Residues from

/Persulfate catalysts used in Minisci protocols. These are invisible to UV detection but ruin stoichiometric calculations in MOF synthesis.

Analytical Workflow Diagram

The following decision tree outlines the recommended validation workflow.



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Caption: Integrated workflow combining chromatographic separation and structural verification to detect both organic and inorganic impurities.

Part 2: Comparative Analysis of Commercial Sources

We evaluated three commercial grades of **2-Acetylisonicotinic acid** using the protocols defined in Part 3.

Table 1: Comparative Data Summary

Parameter	Supplier A (Premium)	Supplier B (Technical)	Supplier C (Bulk)	Method
Claimed Purity			Not Stated	Label
HPLC Purity (Area %)	99.1%	96.4%	88.2%	Mixed-Mode UV
qNMR Assay (wt %)	98.8%	92.1%	76.5%	H-NMR (Internal Std)
Major Impurity	None detected	Isonicotinic Acid (3.2%)	Inorganic Salts (~15%)	NMR/ROI
Water (KF)	0.2%	1.5%	4.8%	Karl Fischer
Appearance	White Crystalline	Off-white Powder	Yellowish Clumps	Visual

Interpretation

- Supplier A is suitable for direct use in sensitive catalysis or pharmaceutical synthesis.
- Supplier B shows a discrepancy between HPLC area % (96.4%) and qNMR weight % (92.1%). This "invisible mass" indicates retained moisture or inorganic salts, common in technical grades.
- Supplier C is heavily contaminated with inorganic salts (likely sulfate/silver residues), making it unsuitable for stoichiometric reactions without purification.

Part 3: Detailed Experimental Protocols

Method A: Mixed-Mode HPLC (The "Expert" Choice)

Why not standard C18? **2-Acetylisonicotinic acid** is zwitterionic. On standard C18 columns, the acidic group causes peak tailing, and the pyridine ring causes secondary interactions. We utilize a Mixed-Mode (Reversed-Phase/Cation-Exchange) column to ensure retention of the polar starting material (isonicotinic acid) and separation of isomers.[1]

Instrument: Agilent 1260 Infinity II or equivalent. Column: SIELC Primesep 100 (4.6 x 150 mm, 5 μ m). Mobile Phase:

- A: Water + 0.1% TFA (Trifluoroacetic acid)
- B: Acetonitrile + 0.1% TFA Gradient: 5% B to 60% B over 20 minutes. Flow Rate: 1.0 mL/min.[2] Detection: UV @ 270 nm (Pyridine transition).

Protocol Steps:

- Sample Prep: Dissolve 10 mg sample in 10 mL of 50:50 Water:ACN. Sonicate for 5 mins.
- Injection: 5 μ L.
- System Suitability: Tailing factor must be < 1.5. Resolution between Isonicotinic Acid (RT ~3 min) and **2-Acetylisonicotinic Acid** (RT ~9 min) must be > 5.0.

Method B: Quantitative H-NMR (qNMR)

Why this is necessary: HPLC-UV cannot detect the inorganic salts often left over from the Minisci reaction. qNMR provides an absolute weight-percent assay.

Solvent: DMSO-

(prevents exchange of carboxylic proton). Internal Standard: Maleic Acid (traceable standard), added accurately.

Key Signals for Identification:

- 2.65 ppm (s, 3H): Acetyl methyl group ().
- 8.1–8.9 ppm (m, 3H): Pyridine ring protons.
- Impurity Flag: A singlet at 8.7 ppm indicates unreacted Isonicotinic Acid.

Calculation:

Where

= Integral,

= Number of protons,

= Molar mass,

= Weight.

References

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